

1-Bromo-2-methoxy-3-nitrobenzene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *1-Bromo-2-methoxy-3-nitrobenzene*

Cat. No.: *B505902*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-Bromo-2-methoxy-3-nitrobenzene** (CAS No. 98775-19-0), a key intermediate in pharmaceutical synthesis and other chemical applications. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

1-Bromo-2-methoxy-3-nitrobenzene is a pale yellow to yellow solid organic compound.^[1] It is recognized for its role as a building block in the synthesis of various organic compounds, including dyes, agrochemicals, and specialty chemicals.^[1] Notably, it serves as an intermediate in the synthesis of Eltrombopag, a medication for treating thrombocytopenia.^[1]

Table 1: Physical and Chemical Properties of **1-Bromo-2-methoxy-3-nitrobenzene**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrNO ₃	[1]
Molecular Weight	232.03 g/mol	[1][2]
Appearance	Pale yellow to yellow powder/solid	[1]
Melting Point	51 - 68 °C	[1][2]
Boiling Point	296.4 ± 20.0 °C at 760 mmHg	[1][3]
Density	~1.6 g/cm ³	[1]
Flash Point	133.1 ± 21.8 °C	[1][3]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol, acetone, diethyl ether, and dimethylformamide.	[4][5]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[1]

Hazard Identification and Classification

1-Bromo-2-methoxy-3-nitrobenzene is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 2: GHS Hazard Classification

Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning[4][5]

Precautionary Statements:[2][4][5]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Toxicological Information

The toxicological properties of **1-Bromo-2-methoxy-3-nitrobenzene** have not been fully investigated.[6] No specific LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) data is currently available for this compound. Chronic exposure to similar nitrobenzene compounds may lead to conditions such as anemia and methemoglobinemia.[6]

Experimental Protocols: General Safety Assessment Methodologies

While specific experimental safety data for **1-Bromo-2-methoxy-3-nitrobenzene** is not publicly available, the following are general, standardized protocols for assessing the types of hazards this chemical presents. These are based on OECD guidelines for the testing of chemicals.

General Protocol for In Vitro Skin Irritation Testing (Based on OECD TG 439):

- Objective: To assess the skin irritation potential of a test chemical.
- Test System: Reconstituted human epidermis (RhE) model.
- Procedure:

- A small amount of the test chemical (in solid or liquid form) is applied topically to the RhE tissue surface.
- The chemical is left in contact with the tissue for a specified period (e.g., 60 minutes).
- The tissue is then rinsed and incubated for a post-exposure period (e.g., 42 hours).
- Cell viability is measured using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity.
- Interpretation: The reduction in cell viability compared to negative controls determines the irritation potential. A viability below 50% is generally indicative of an irritant.

General Protocol for Acute Oral Toxicity Assessment (Based on OECD TG 423):

- Objective: To determine the acute oral toxicity of a substance.
- Test System: Typically rats or mice of a single sex (usually females).
- Procedure:
 - A single dose of the substance is administered by gavage to a small group of animals.
 - The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
 - Animals are observed for signs of toxicity and mortality for up to 14 days.
 - The outcome of the first group determines the dose for the next group (if any).
- Interpretation: The results allow for the classification of the substance into one of five toxicity categories defined by the GHS.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

Handling:[7]

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools to prevent electrostatic discharge.
- Wash hands thoroughly after handling.

Storage:[1][2][7]

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store away from direct sunlight and sources of ignition.
- Incompatible materials include strong oxidizing agents and strong bases.
- Recommended storage temperature is between 2°C and 8°C.[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Bromo-2-methoxy-3-nitrobenzene**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[6]	Protects against splashes and dust.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber), and a lab coat.	Prevents skin contact and irritation.[6]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for emergency situations.	Protects against inhalation of harmful dust or vapors.

Emergency Procedures

A clear and practiced emergency plan is critical when working with hazardous chemicals.

First Aid Measures:[1]

- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or foam.[1]

- Specific Hazards: During a fire, irritating and toxic gases may be generated.^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Accidental Release Measures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 6. Avoid breathing dust or vapors.^[1]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.^[1]
- Containment and Cleanup: Sweep up the spilled solid material, taking care to minimize dust generation. Place it in a suitable, labeled container for disposal.^[1]

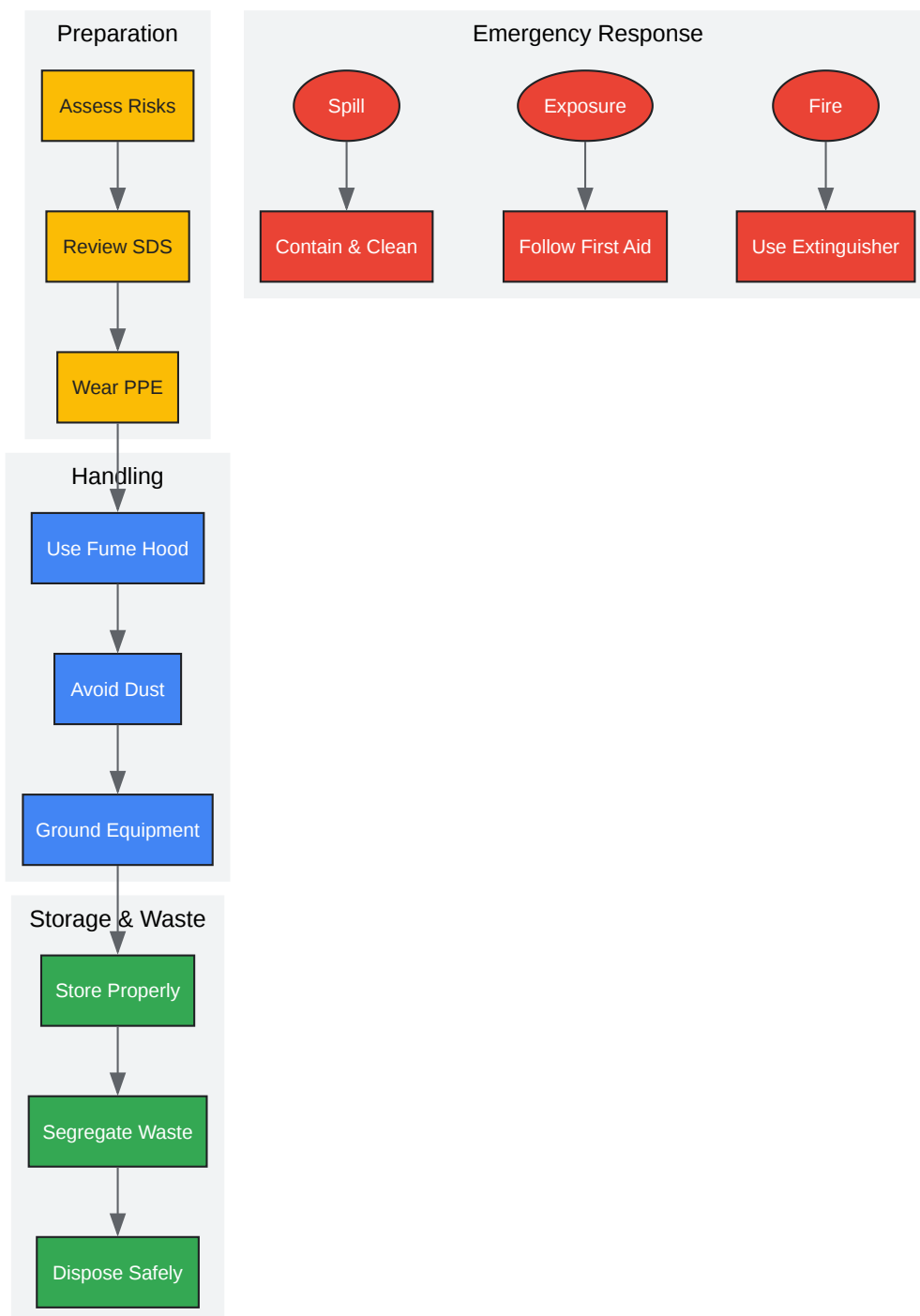
Disposal Considerations

Dispose of **1-Bromo-2-methoxy-3-nitrobenzene** and its containers in accordance with local, regional, and national regulations. Do not dispose of it in the sewer system.

Visualized Workflow for Safety and Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Bromo-2-methoxy-3-nitrobenzene**.

Workflow for Safe Handling of 1-Bromo-2-methoxy-3-nitrobenzene

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Caption: Logical workflow for the safe handling of **1-Bromo-2-methoxy-3-nitrobenzene**.

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- To cite this document: BenchChem. [1-Bromo-2-methoxy-3-nitrobenzene: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b505902#1-bromo-2-methoxy-3-nitrobenzene-safety-and-handling]

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